

molecular weight and isotopic mass of 2-Chloroethanol-d4

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Compound of Interest

Compound Name: 2-Chloroethanol-1,1,2,2-d4

CAS No.: 117067-62-6

Cat. No.: B122097

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Technical Guide: 2-Chloroethanol-d4 (CAS 117067-62-6)

Isotopic Characterization and Applications in Bioanalysis^[1]

Introduction & Chemical Identity

2-Chloroethanol-d4 (Ethylene chlorohydrin-d4) is the isotopically labeled analog of 2-chloroethanol, where the four hydrogen atoms attached to the ethylene backbone are replaced by deuterium (

H).^[2] It is a critical reagent in pharmaceutical development, primarily serving as a stable isotope internal standard (IS) for the quantification of alkylating agents and genotoxic impurities using Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Unlike fully deuterated solvents, the hydroxyl hydrogen in 2-Chloroethanol-d4 remains exchangeable (

H), leading to specific considerations in mass spectrometry tuning and storage.

Core Chemical Specifications

Property	Specification
Chemical Name	2-Chloroethanol-1,1,2,2-d4
CAS Number	117067-62-6
Linear Formula	
Empirical Formula	
Appearance	Clear, colorless liquid
Solubility	Miscible with methanol, chloroform, water (hydrolysis risk)

Molecular Weight vs. Isotopic Mass

In high-resolution mass spectrometry (HRMS), distinguishing between Average Molecular Weight and Monoisotopic Mass is vital for accurate peak assignment. For chlorinated compounds, the distinct natural abundance of Chlorine-35 (

Cl) and Chlorine-37 (

Cl) creates a characteristic isotopic pattern that must be accounted for.

Mass Calculation Breakdown (Self-Validating Protocol)

To validate the mass shift in your spectrometer, use the following high-precision atomic masses. The "d4" label implies the substitution of 4 non-exchangeable protons.[\[1\]](#)

Target Formula:

Element	Isotope	Exact Mass (Da)	Count	Total Mass Contribution (Da)
Carbon	C	12.00000	2	24.00000
Deuterium	H	2.01410	4	8.05640
Hydrogen	H	1.00783	1	1.00783
Oxygen	O	15.99491	1	15.99491
Chlorine	Cl	34.96885	1	34.96885
Monoisotopic Mass	84.02799			

Note on Chlorine Isotope (

Cl): Chlorine has a natural isotope

Cl (approx. 24.2% abundance).

- M+2 Peak Mass:

Da.

- Average Molecular Weight:

g/mol (Weighted average of all isotopes).

Mass Shift Analysis

Native 2-Chloroethanol (

) has a monoisotopic mass of approx. 80.00 Da. The d4-analog provides a +4.025 Da shift.

This shift is sufficient to avoid isobaric interference from the native analyte in quadrupole mass analyzers, ensuring "crosstalk-free" quantification.

Applications in Drug Development

The primary utility of 2-Chloroethanol-d4 lies in its role as an Internal Standard (IS) for tracking genotoxic impurities. 2-Chloroethanol is a known byproduct in the synthesis of polysorbates and other ethoxylated excipients.

Mechanism of Action as an Internal Standard

Because 2-Chloroethanol-d4 is chemically identical to the target analyte (except for mass), it compensates for:

- **Extraction Efficiency:** Any loss of analyte during liquid-liquid extraction (LLE) is mirrored by the IS.
- **Matrix Effects:** Ion suppression or enhancement in the MS source affects both the analyte and IS equally.
- **Retention Time:** It co-elutes (or elutes very closely) with the analyte, ensuring it experiences the same chromatographic conditions.

Visualization: Bioanalytical Workflow

The following diagram illustrates the standard operating procedure for using 2-Chloroethanol-d4 to quantify impurities in a drug formulation.



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Figure 1: Workflow for trace quantification of 2-Chloroethanol using the d4-analog as an internal standard to correct for recovery and matrix effects.

Experimental Protocols

Preparation of Stock Standards

Objective: Create a stable 1.0 mg/mL stock solution. Safety Precaution: 2-Chloroethanol-d4 is fatal if absorbed through skin. Double-glove (Nitrile) and work in a certified fume hood.

- Weighing: Tare a 10 mL volumetric flask containing ~5 mL of Methanol (LC-MS grade).
 - Why Methanol? It prevents the hydrolysis of the C-Cl bond which can occur in water over time.
- Addition: Using a gas-tight syringe, add exactly 10 mg of 2-Chloroethanol-d4.
 - Note: Do not use plastic pipettes; plasticizers can leach and interfere with MS signals.
- Dilution: Dilute to volume with Methanol. Cap and invert 10 times.
- Storage: Transfer to amber glass vials with PTFE-lined caps. Store at -20°C.
 - Stability Check: Re-verify concentration against a fresh reference standard every 6 months.

Handling H/D Exchange

The hydroxyl proton (

) in 2-Chloroethanol-d4 is exchangeable. If dissolved in

for NMR, it becomes

(d5). If dissolved in

or Methanol-OH, it remains

(d4).

- Protocol: For Mass Spectrometry, always assume the hydroxyl proton is H (Mass ~1) unless you are using deuterated mobile phases.

Safety & Toxicity Profile

2-Chloroethanol-d4 possesses the same toxicological profile as the unlabeled parent compound. It is an alkylating agent capable of binding to DNA.

- Acute Toxicity: Fatal if swallowed, in contact with skin, or inhaled.[3]
- Target Organs: Cardiovascular system, Liver, Kidneys, CNS.
- Metabolism: Metabolized to chloroacetaldehyde and chloroacetic acid (both highly toxic).

Disposal: All waste containing this isotope must be segregated as halogenated organic solvent waste and incinerated at high temperature.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 16213274, **2-Chloroethanol-1,1,2,2-d4**. [4] Retrieved from [Link]

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